

Technical Guide: 1-Acetylpiperidine-4-carbohydrazide

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Compound of Interest

Compound Name: 1-Acetylpiperidine-4-carbohydrazide

Cat. No.: B1331146

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Acetylpiperidine-4-carbohydrazide**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document outlines its physicochemical properties, a detailed protocol for its synthesis, and a generalized workflow for its characterization, designed to support researchers in its application and development.

Core Physicochemical Data

Quantitative data for **1-Acetylpiperidine-4-carbohydrazide** is summarized in the table below. This information is crucial for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₁₅ N ₃ O ₂
Molecular Weight	185.23 g/mol
Canonical SMILES	<chem>CC(=O)N1CCC(CC1)C(=O)NN</chem>
Physical State	Solid (Predicted)
Solubility	Soluble in water and polar organic solvents (Predicted)

Experimental Protocols

The following section details a representative synthetic protocol for **1-Acetylpiperidine-4-carbohydrazide**, starting from the corresponding carboxylic acid precursor, 1-Acetylpiperidine-4-carboxylic acid.

Synthesis of 1-Acetylpiperidine-4-carbohydrazide

Objective: To synthesize **1-Acetylpiperidine-4-carbohydrazide** via the hydrazinolysis of an activated carboxylic acid derivative.

Materials:

- 1-Acetylpiperidine-4-carboxylic acid
- Thionyl chloride (SOCl₂) or a suitable carbodiimide coupling agent (e.g., EDC)
- Hydrazine hydrate (N₂H₄·H₂O)
- Anhydrous dichloromethane (DCM)
- Anhydrous diethyl ether
- Triethylamine (TEA) (if using a coupling agent)
- Sodium bicarbonate (NaHCO₃) solution

- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator
- Melting point apparatus
- NMR spectrometer and/or LC-MS for product characterization

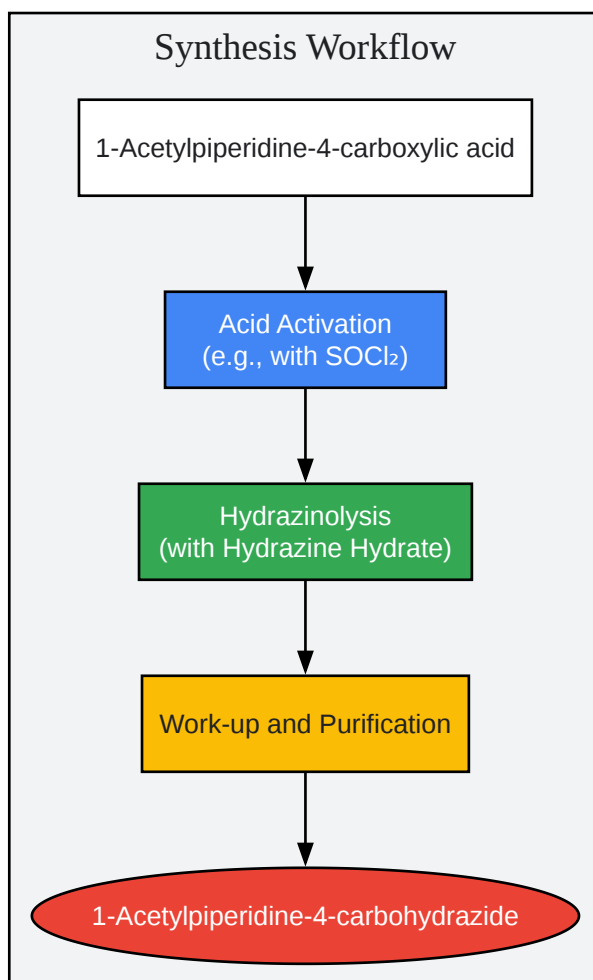
Procedure:

- Activation of the Carboxylic Acid:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-Acetylpiperidine-4-carboxylic acid in anhydrous DCM.
 - Cool the solution in an ice bath ($0\text{ }^{\circ}\text{C}$).
 - Slowly add thionyl chloride (approximately 1.2 equivalents) dropwise to the solution.
 - Allow the reaction mixture to stir at $0\text{ }^{\circ}\text{C}$ for 30 minutes and then at room temperature for 2-3 hours, or until the reaction is complete (monitored by TLC).
 - Remove the excess thionyl chloride and DCM under reduced pressure using a rotary evaporator. The resulting acyl chloride is used directly in the next step.
- Hydrazinolysis:
 - In a separate flask, dissolve hydrazine hydrate (approximately 2 equivalents) in DCM.
 - Cool this solution in an ice bath.
 - Dissolve the crude acyl chloride from the previous step in a minimal amount of anhydrous DCM and add it dropwise to the hydrazine solution under vigorous stirring.
 - Let the reaction mixture stir at $0\text{ }^{\circ}\text{C}$ for 1 hour and then at room temperature overnight.

- Work-up and Purification:
 - Quench the reaction by the slow addition of water.
 - Separate the organic layer. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
 - Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/ether) or by column chromatography to yield pure **1-Acetylpiperidine-4-carbohydrazide**.
- Characterization:
 - Determine the melting point of the purified product.
 - Confirm the structure and purity of the final compound using NMR spectroscopy (^1H and ^{13}C) and LC-MS analysis.

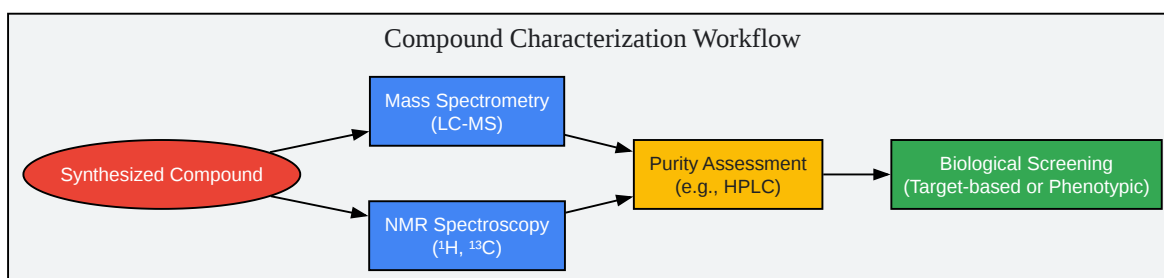
Workflow and Pathway Visualizations

The following diagrams illustrate key processes relevant to the synthesis and application of **1-Acetylpiperidine-4-carbohydrazide**.



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Caption: Synthetic pathway for **1-Acetylpiperidine-4-carbohydrazide**.



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